

Diarylanilide Yellow vs Hansa Yellow properties

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Compound Focus: Diarylanilide Yellow

CAS No.: 86349-57-7

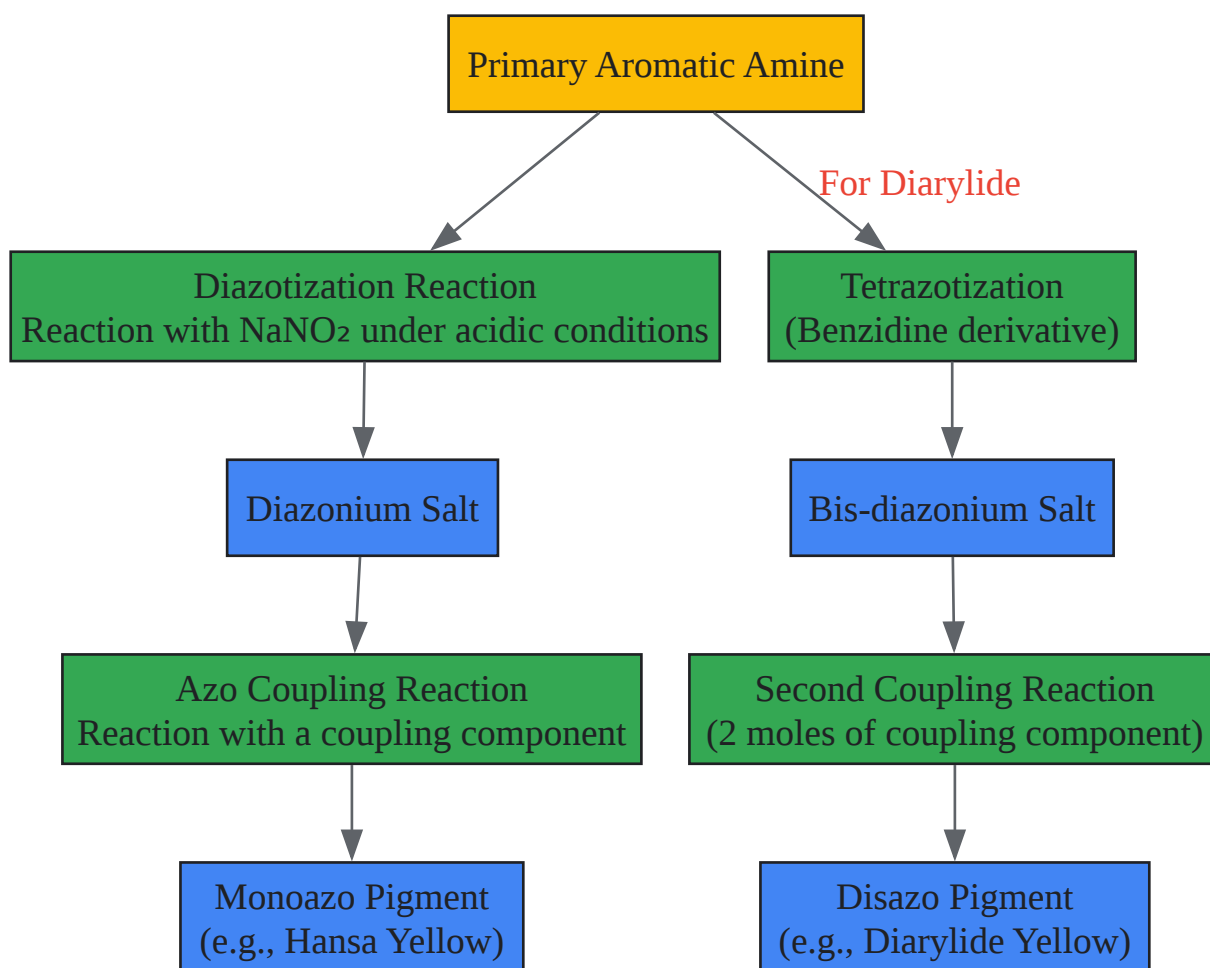
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Chemical Profile and Synthesis

The core difference between these pigments lies in their molecular structure. Both are **azo pigments** (containing the -N=N- azo group), but Hansa Yellows are **monoazo** compounds, while Diarylide Yellows are **disazo** compounds [1] [2] [3].

The following diagram illustrates the general synthetic pathway and structural relationship shared by these pigments.



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Synthesis Protocol (General Azo Coupling) [2] [3]:

- **Diazotization:** A primary aromatic amine is dissolved in a solvent like acetonitrile. It is then reacted with sodium nitrite (NaNO₂) under acidic conditions (e.g., HCl) and cooled in an ice bath to form a diazonium salt.
- **Coupling:** In a separate vessel, the coupling component (e.g., acetoacetanilide for yellows) is dissolved in a mild base (e.g., NaOH). The cold diazonium salt solution is added to the coupling component in portions with stirring.
- **Product Isolation:** The precipitated pigment is collected via vacuum filtration, washed with solvent and water, and dried.

For Diarylide Yellow, the process involves **tetrazotization** of a benzidine derivative (like 3,3'-dichlorobenzidine) first, followed by coupling with two moles of an acetoacetanilide coupling component [1] [3].

Comparison of Key Properties

The table below summarizes the key characteristics of Diarylide Yellow and Hansa Yellow based on the information available.

Property	Diarylide Yellow	Hansa Yellow
Chemical Classification	Disazo pigment [1] [3]	Monoazo pigment (Arylide Yellow) [2] [3]
Molecular Structure	Larger, symmetrical bistetrahydrozone structure [1]	Smaller, monoazo acetoacetanilide structure [1]
Color	Bright yellow [1]	Bright yellow; ranges from lemon to deep [4] [5]
Opacity/Transparency	Opaque [6]	Ranges from semi-transparent to transparent [4] [5]
Solvent Resistance	Good to excellent [1]	Poor [1]
Lightfastness	Ranges from moderate to good (inferior to monoazo PY1) [1]	Ranges from good to excellent (e.g., PY65 rated I on ASTM) [4]
Tinting Strength	High color strength [1]	High [7]
Primary Applications	Dominant in printing inks [1]	Decorative paints, artists' colors [1] [5]
Toxicity	Incompatible with strong oxidizers; emits toxic fumes if decomposed [8]	Generally considered non-toxic in artists' paints [4]

Performance and Application Analysis

- Cost and Performance Balance:** Diarylide Yellow PY13 is noted as one of the most important yellow organic pigments due to its optimal balance of cost, high colour strength, transparency, and solvent resistance, making it dominant in printing inks [1].

- **Stability in Artistic Use:** For researchers in conservation science, it's important to note that Hansa Yellows like PY3 are valued for their transparency and brightness in artists' paints, while Diarylide Yellow (PY83) is also used in artists' acrylics for its opacity and lightfastness [6] [5]. Hansa Yellow Deep (PY65) is a cheaper, lightfast warm yellow [4].

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